

# Application Note: Analysis of Isopropyl Nitrate by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: *Isopropyl nitrate*

Cat. No.: *B155222*

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## Abstract

This document provides a detailed protocol and application note for the analysis of **isopropyl nitrate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Isopropyl nitrate** is a colorless liquid with the chemical formula  $C_3H_7NO_3$ .<sup>[1][2]</sup> It is used in various industrial applications and its accurate identification and quantification are crucial for safety and quality control. This guide outlines the necessary instrumentation, experimental procedures, and data analysis steps for the successful GC-MS analysis of **isopropyl nitrate**.

## Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique used to separate, identify, and quantify individual chemical compounds within a sample. The gas chromatograph separates volatile and semi-volatile compounds based on their physical and chemical properties, while the mass spectrometer provides detailed structural information by analyzing the mass-to-charge ratio of ionized molecules and their fragments. This application note details a standard methodology for the analysis of **isopropyl nitrate**, providing researchers and professionals with a robust starting point for their analytical needs.

## Quantitative Data Summary

While specific quantitative performance data from a single validated method for **isopropyl nitrate** was not available in the public literature, the following table summarizes key physical and spectral data essential for its analysis by GC-MS.

Parameter	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	105.09 g/mol	[1][2]
CAS Registry Number	1712-64-7	[2]
Kovats Retention Index (Standard Non-polar)	663.8, 664, 693	[1]

#### Mass Spectral Data (Electron Ionization)

The mass spectrum of **isopropyl nitrate** is characterized by several key fragments. The following table lists the most significant ions and their relative intensities, which are critical for identification.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Putative Fragment
43	100	[C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>
45	~60	[C <sub>2</sub> H <sub>5</sub> O] <sup>+</sup>
46	~50	[NO <sub>2</sub> ] <sup>+</sup>
60	~30	[CH <sub>3</sub> CHOH] <sup>+</sup>
105	<5	[M] <sup>+</sup> (Molecular Ion)

Note: Relative intensities are approximate and can vary depending on the specific instrumentation and analytical conditions. The presence of a significant peak at m/z 46 is indicative of a nitro compound.[3]

## Experimental Protocol

The following protocol provides a recommended starting point for the GC-MS analysis of **isopropyl nitrate**. Optimization may be required based on the specific instrumentation and sample matrix.

## 1. Sample Preparation

- **Standard Preparation:** Prepare a stock solution of **isopropyl nitrate** in a high-purity volatile solvent such as methanol or acetonitrile at a concentration of 1 mg/mL. Perform serial dilutions to create calibration standards ranging from 1 µg/mL to 100 µg/mL.
- **Sample Preparation:** Depending on the matrix, dilution with a suitable solvent may be sufficient. For complex matrices, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the **isopropyl nitrate**.

## 2. GC-MS Instrumentation and Conditions

- **Gas Chromatograph:** Agilent 6890N or equivalent.
- **Mass Spectrometer:** Agilent 5975C or equivalent.
- **Injector:** Split/splitless injector.
- **Autosampler:** Agilent 7673 or equivalent.
- **GC Column:** A mid-polarity column such as a DB-624 (30 m x 0.32 mm ID, 1.8 µm film thickness) or a non-polar column like an HP-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness) is recommended. The choice may depend on the complexity of the sample matrix.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.

GC Conditions:

Parameter	Value
Injection Volume	1 µL
Injector Temperature	250 °C
Injection Mode	Split (e.g., 50:1) or Splitless
Oven Temperature Program	Initial temperature of 40 °C, hold for 2 minutes. Ramp to 200 °C at a rate of 10 °C/min. Hold at 200 °C for 5 minutes.

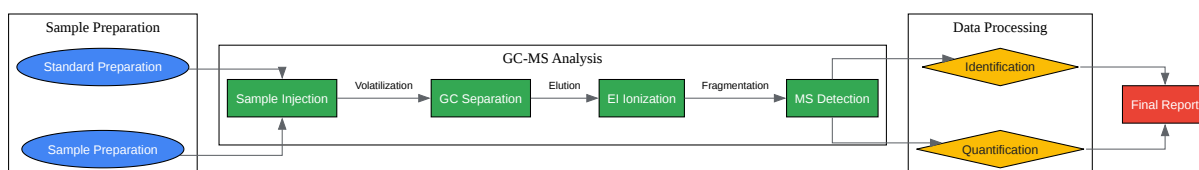
## MS Conditions:

Parameter	Value
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Mass Scan Range	35 - 200 amu
Scan Mode	Full Scan for identification, Selected Ion Monitoring (SIM) for quantification.

## 3. Data Analysis

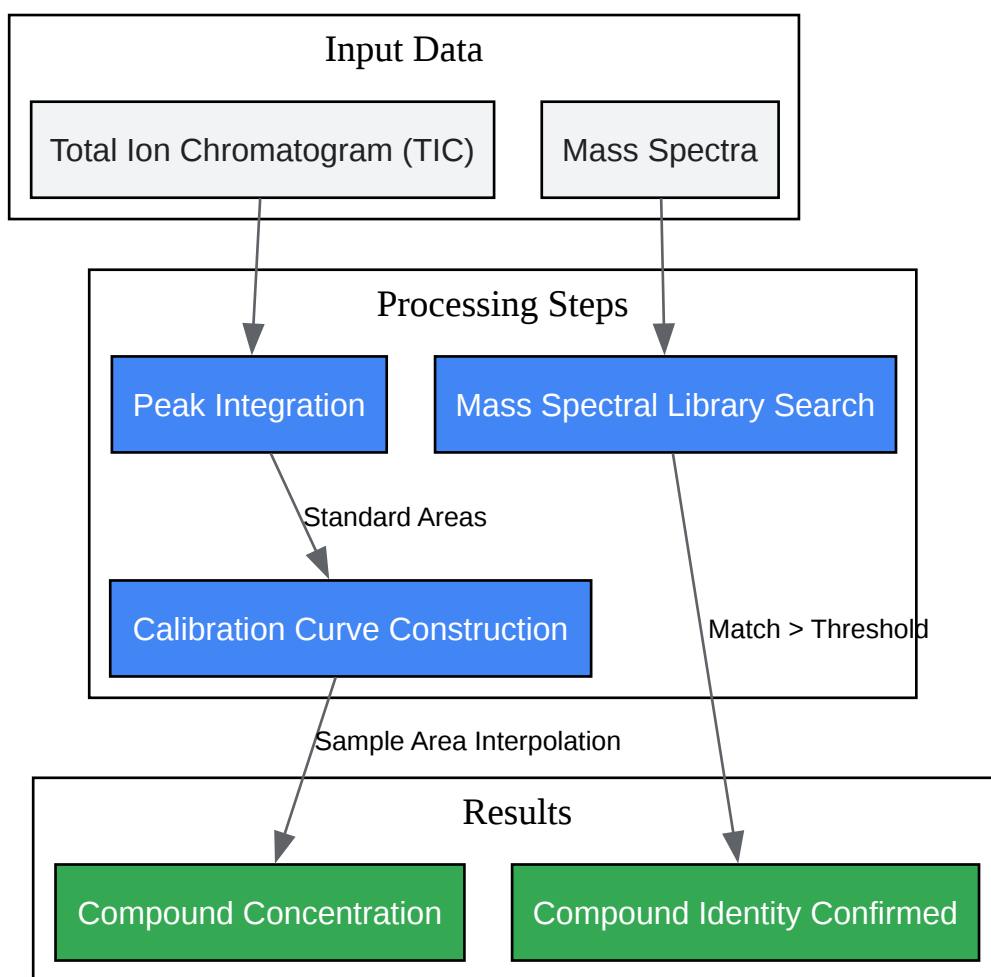
- Identification: Identify the **isopropyl nitrate** peak in the total ion chromatogram (TIC) based on its retention time. Confirm the identity by comparing the acquired mass spectrum with a reference spectrum from a library (e.g., NIST).
- Quantification: For quantitative analysis, operate the mass spectrometer in SIM mode, monitoring the characteristic ions of **isopropyl nitrate** (e.g., m/z 43, 46, 60). Create a calibration curve by plotting the peak area of a quantifying ion against the concentration of the prepared standards. Determine the concentration of **isopropyl nitrate** in the samples by interpolating their peak areas on the calibration curve.

## Diagrams



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Caption: Experimental workflow for GC-MS analysis of **isopropyl nitrate**.



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Caption: Logical flow of data analysis for GC-MS results.

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## References

- 1. Isopropyl nitrate | C<sub>3</sub>H<sub>7</sub>NO<sub>3</sub> | CID 15575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nitric acid, 1-methylethyl ester [webbook.nist.gov]

- 3. researchgate.net [researchgate.net]
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